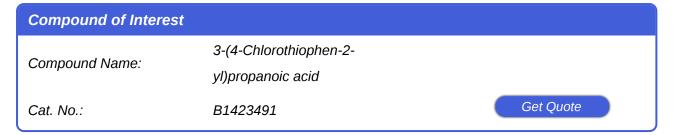


# 3-(4-Chlorothiophen-2-yl)propanoic acid molecular weight and formula

Author: BenchChem Technical Support Team. Date: December 2025



# In-depth Technical Guide on 3-(4-Chlorothiophen-2-yl)propanoic acid

For Researchers, Scientists, and Drug Development Professionals

This document provides core technical data on **3-(4-Chlorothiophen-2-yl)propanoic acid**, a compound of interest in various research and development applications. The following sections detail its fundamental chemical properties.

### **Physicochemical Properties**

The molecular formula and molecular weight are foundational parameters for any chemical entity, crucial for stoichiometric calculations in synthesis, analytical characterization, and formulation development.

Parameter	Value
Molecular Formula	C <sub>7</sub> H <sub>7</sub> ClO <sub>2</sub> S[1]
Molecular Weight	190.65 g/mol [1]

## **Chemical Structure and Logic**



The structural arrangement of atoms within **3-(4-Chlorothiophen-2-yl)propanoic acid** dictates its chemical reactivity and potential biological activity. The diagram below illustrates the connectivity of the constituent atoms.

Caption: Connectivity of 3-(4-Chlorothiophen-2-yl)propanoic acid.

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#### References

- 1. chemscene.com [chemscene.com]
- To cite this document: BenchChem. [3-(4-Chlorothiophen-2-yl)propanoic acid molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1423491#3-4-chlorothiophen-2-yl-propanoic-acid-molecular-weight-and-formula]

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